

Why isn't my paper appearing under IAB15 - Biology?

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Technical Support Center

This guide provides troubleshooting steps and answers to frequently asked questions for researchers whose publications may not be appearing under the expected "IAB15 - Biology" category.

Frequently Asked Questions (FAQs)

Q: Why isn't my scientific paper appearing under the **IAB15** - Biology category?

A: The most common reason for this issue is a misunderstanding of the classification system being used. The "IAB15 - Biology" category is part of the Interactive Advertising Bureau (IAB) Tech Lab Content Taxonomy, which is a standard primarily used for categorizing digital content for advertising and web filtering, not for formal academic indexing^[1]. Academic and research databases like PubMed, Scopus, or Web of Science use their own specialized, more granular classification systems to index scholarly articles^{[2][3][4]}.

Here are the primary reasons your paper might be miscategorized or not appearing under this specific label:

- **Platform-Specific Taxonomy:** The platform where you are searching likely uses the IAB's commercial content taxonomy. This system is distinct from the subject headings (e.g., MeSH from the National Library of Medicine) used by scholarly databases. Your paper is likely

correctly indexed in academic databases under a different, more specific biological science category.

- **Automated Content Crawling:** Many platforms that use the IAB taxonomy rely on automated web crawlers to classify content. These crawlers analyze the text, metadata, and keywords on the webpage where your article is hosted, not necessarily the full content of the paper itself[5][6]. If the webpage's metadata is not optimized for "Biology," it may be misclassified.
- **Journal's Indexing Scope:** Journals strategically choose which academic databases to be indexed in based on their scope and audience[7][8]. The journal your paper is published in may not be indexed by the specific third-party aggregator or platform that uses the IAB taxonomy. You should always check the journal's official website for a list of the databases it is formally indexed in[9].
- **Metadata and Keyword Mismatch:** The classification of your article is heavily dependent on its metadata, including the title, abstract, and author-provided keywords. If these elements are not explicit enough or use highly specialized jargon without broader terms like "biology," an automated system may fail to categorize them correctly.
- **Processing Delays:** All indexing and content classification systems have a time lag. It can take several weeks or even months for a newly published article to be crawled, analyzed, and categorized by various systems.

Troubleshooting Guide

If your paper is not appearing under the correct category on a specific platform, follow this protocol to diagnose and address the issue.

Experimental Protocol: Investigating Incorrect Paper Categorization

Objective: To identify the reason for a paper's miscategorization and determine the correct path for resolution.

Methodology:

- Identify the Platform and its Taxonomy:

- Determine the exact database, search engine, or platform where the categorization issue occurs.
- Investigate if this platform uses the IAB Content Taxonomy or a proprietary/academic system. This information is often found in their "About Us" or help sections.
- Verify the Journal's Official Indexing:
 - Navigate to the official website of the journal in which your paper was published.
 - Locate the "Abstracting and Indexing" page.
 - Cross-reference this list with the platform you identified in Step 1. This will confirm whether the journal formally submits its content to that service.
- Analyze Your Paper's Metadata:
 - Review the final published version of your paper (the version of record).
 - Critically assess the title, abstract, and keywords. Do they clearly and accurately reflect the biological nature of your research? Compare them to other papers that are correctly categorized.
- Contact the Appropriate Party:
 - If the issue is within a formal academic database (e.g., Scopus, Web of Science) where the journal is officially indexed, contact the journal's editorial office first. They are responsible for providing the correct metadata to these services.
 - If the issue is on a third-party platform that is not on the journal's official indexing list, contact the platform's technical support directly. Provide them with your paper's title, DOI (Digital Object Identifier), and the suggested correct categorization. Since these platforms often use automated crawlers, manual correction may be required.
- Request Correction:
 - When contacting the relevant party, clearly state the issue and provide the necessary information (Article Title, Authors, DOI, URL).

- Explain why the current categorization is incorrect and suggest the appropriate category ("IAB15-2 - Biology" if you have confirmed the platform uses this specific IAB code)[1].
- If a journal makes a significant error in the metadata, they may issue a formal correction, known as a corrigendum[10][11].

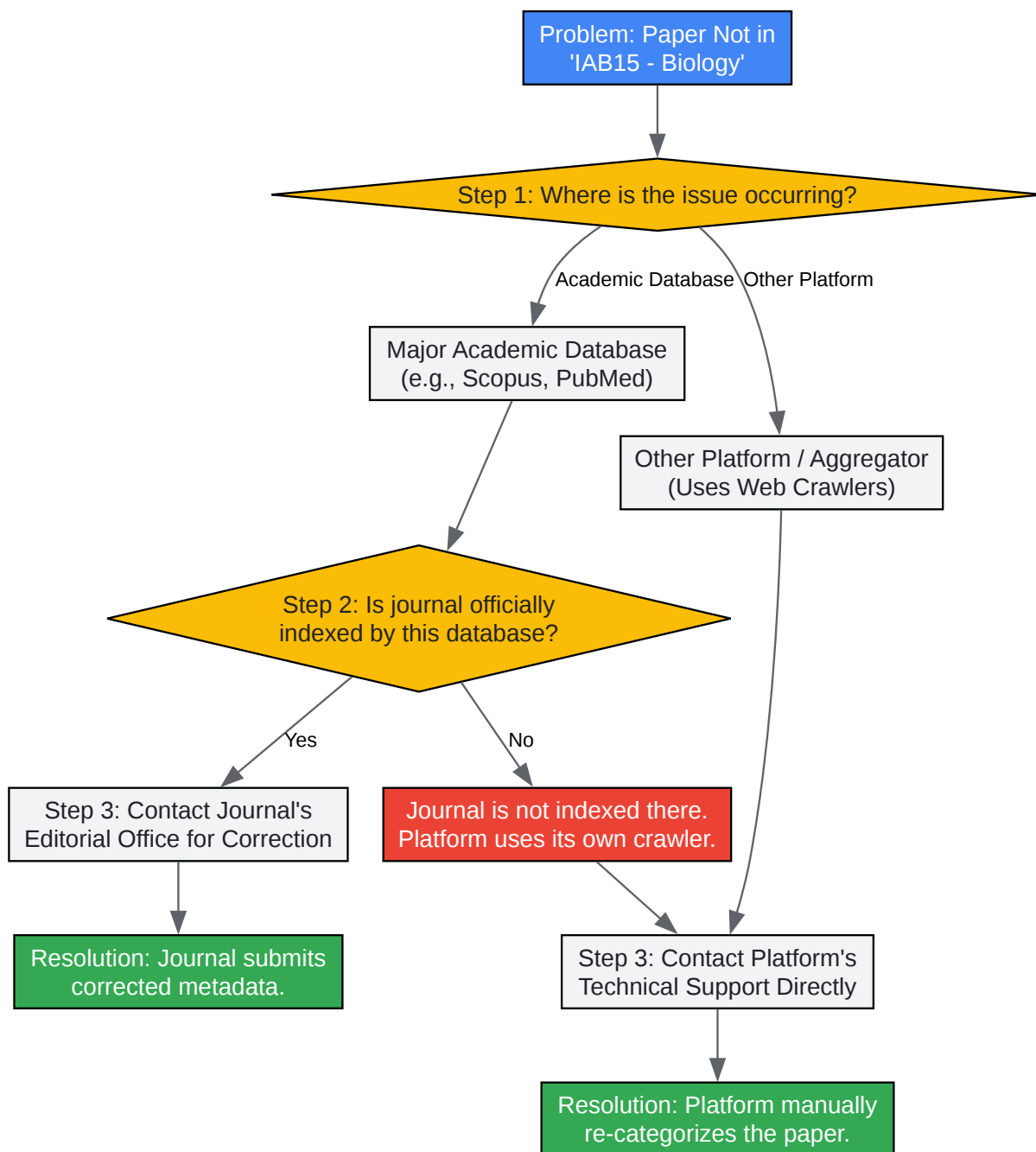
Data Presentation: Indexing Status Checklist

Use the following table to organize your investigation and track the indexing status of your paper across different platforms.

Platform Searched	Indexing System Used (e.g., IAB, Scopus)	Is Paper Found? (Yes/No)	Is Paper Correctly Categorized? (Yes/No)	Action Required / Contact Point
Example: Scopus	Scopus	Yes	Yes	None
Example: Google Scholar	Proprietary Crawler	Yes	No	Resubmit sitemap via Google Search Console (Journal's task)
Example: [Third-Party Discovery Tool]	IAB Content Taxonomy	Yes	No	Contact the tool's technical support with DOI and correct category.
Example: [University Library Portal]	Varies	Contact the university librarian for assistance.		

Visualization

The following workflow diagram illustrates the decision-making process for troubleshooting incorrect paper categorization.



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Caption: Troubleshooting workflow for incorrect academic paper categorization.

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Address: 3281 E Guasti Rd
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Phone: (601) 213-4426
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